Spectroscopic Data of 1-(5-Chloro-2-methoxyphenyl)ethanamine: A Technical Guide

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Compound of Interest

Compound Name:	*1-(5-Chloro-2-methoxyphenyl)ethanamine*
CAS No.:	*35253-21-5*
Cat. No.:	*B1307877*

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Introduction

1-(5-Chloro-2-methoxyphenyl)ethanamine is a substituted phenethylamine derivative. The phenethylamine framework is a common motif in medicinal chemistry and is found in a variety of biologically active compounds, including neurotransmitters and pharmaceuticals.[1][2] A thorough understanding of the spectroscopic properties of this compound is crucial for its identification, characterization, and quality control in research and drug development. This guide provides a detailed analysis of the expected Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopic data for **1-(5-Chloro-2-methoxyphenyl)ethanamine**. While experimental data for this specific molecule is not readily available in the public domain, this guide will provide predicted data based on the analysis of structurally similar compounds and established spectroscopic principles.

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Molecular Structure and Expected Spectroscopic Features

The chemical structure of **1-(5-Chloro-2-methoxyphenyl)ethanamine** is presented below. The key structural features that will influence its spectroscopic data are the substituted aromatic ring, the methoxy group, the ethylamine side chain, and the chlorine substituent.

Caption: Chemical structure of **1-(5-Chloro-2-methoxyphenyl)ethanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of individual atoms.

1H NMR Spectroscopy

The proton NMR (1H NMR) spectrum will provide information on the number of different types of protons, their chemical environment, and their proximity to other protons. Based on the structure of **1-(5-Chloro-2-methoxyphenyl)ethanamine**, we can predict the following signals:

Predicted 1H NMR Data

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Causality Behind Experimental Choices
~ 7.2	d	1H	Ar-H (meta to -OCH3)	The aromatic protons will appear in the downfield region (6.5-8.0 ppm) due to the deshielding effect of the aromatic ring current. The exact chemical shifts are influenced by the electronic effects of the substituents.
~ 6.9	dd	1H	Ar-H (para to -OCH3)	The methoxy group is an electron-donating group, which will shield the ortho and para protons, causing them to appear at a relatively lower chemical shift.
~ 6.8	d	1H	Ar-H (ortho to -OCH3)	The chlorine atom is an electron-withdrawing group, which will

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				deshield the ortho and para protons. The interplay of these effects will determine the final chemical shifts.
~ 4.1	q	1H	-CH(NH2)CH3	The methine proton adjacent to the amine group will be a quartet due to coupling with the three protons of the methyl group (n+1 rule).[3]
~ 3.8	s	3H	-OCH3	The methoxy protons will appear as a singlet as they have no adjacent protons to couple with.
~ 1.5	br s	2H	-NH2	The amine protons often appear as a broad singlet and their chemical shift can vary depending on the solvent and concentration.
~ 1.4	d	3H	-CH(NH2)CH3	The methyl protons of the

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	ethylamine side chain will be a doublet due to coupling with the adjacent methine proton.

Experimental Protocol: 1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **1-(5-Chloro-2-methoxyphenyl)ethanamine** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl3, DMSO-d6) in an NMR tube.
- Instrument Setup:
  - Spectrometer: 400 MHz or higher field strength NMR spectrometer.
  - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
  - Temperature: Room temperature.
- Data Acquisition: Acquire the 1H NMR spectrum using a standard pulse sequence.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals to determine the relative number of protons.

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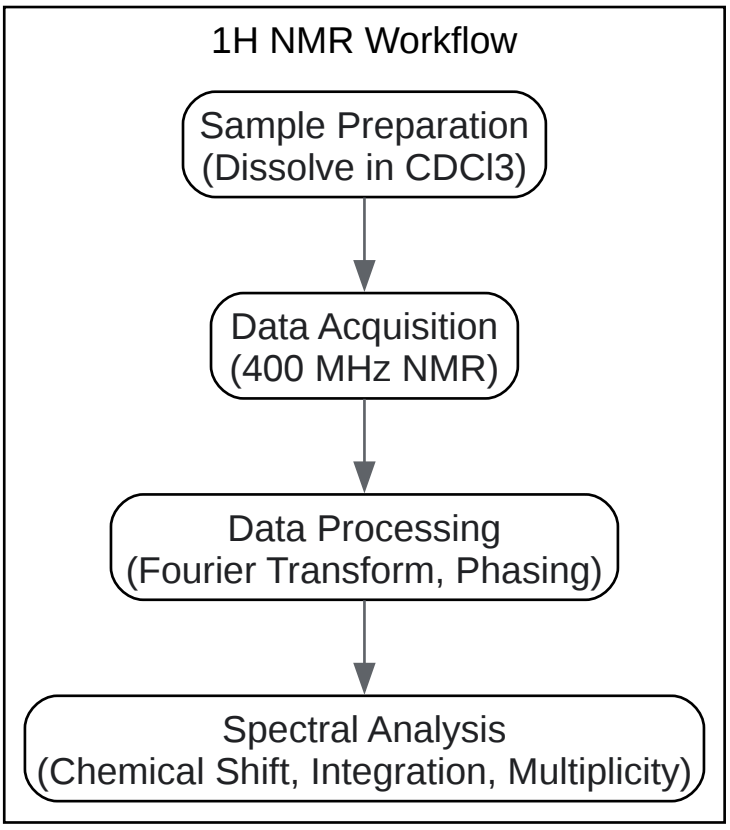

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Caption: Experimental workflow for 1H NMR spectroscopy.

13C NMR Spectroscopy

The carbon-13 NMR (13C NMR) spectrum provides information about the different carbon environments in the molecule.

Predicted 13C NMR Data

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Chemical Shift (ppm)	Assignment	Causality Behind Experimental Choices
~ 155	C-OCH3 (Aromatic)	The carbon attached to the electronegative oxygen of the methoxy group will be significantly deshielded and appear at a high chemical shift.[4]
~ 130	C-Cl (Aromatic)	The carbon atom directly bonded to the chlorine atom will also be deshielded.
~ 128	Quaternary Aromatic C	The quaternary carbon of the aromatic ring to which the ethylamine side chain is attached.
~ 127	Aromatic CH	Aromatic methine carbon.
~ 118	Aromatic CH	Aromatic methine carbon.
~ 112	Aromatic CH	Aromatic methine carbon.
~ 56	-OCH3	The carbon of the methoxy group will appear in the typical range for such carbons (50-65 ppm).[5]
~ 50	-CH(NH2)CH3	The methine carbon of the ethylamine side chain.
~ 24	-CH(NH2)CH3	The methyl carbon of the ethylamine side chain will appear in the upfield region.

Experimental Protocol: 13C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for 1H NMR spectroscopy.

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- Instrument Setup:
  - Spectrometer: 100 MHz or higher field strength NMR spectrometer.
  - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
  - Decoupling: Proton-decoupled mode to obtain singlets for all carbon signals.
- Data Acquisition: Acquire the 13C NMR spectrum. A larger number of scans may be required compared to 1H NMR due to the lower natural abundance of 13C.
- Data Processing: Process the data similarly to the 1H NMR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. For **1-(5-Chloro-2-methoxyphenyl)ethanamine**, electrospray ionization (ESI) would be a suitable ionization method.

Predicted Mass Spectrometry Data

m/z	Interpretation	Causality Behind Experimental Choices
186/188	[M+H]+	The protonated molecular ion peak. The presence of a chlorine atom will result in an isotopic pattern with a ratio of approximately 3:1 for the M and M+2 peaks.
171/173	[M+H - NH3]+	Loss of ammonia is a common fragmentation pathway for primary amines.
155	[M+H - NH2CH3]+	Cleavage of the C-C bond between the aromatic ring and the ethylamine side chain.

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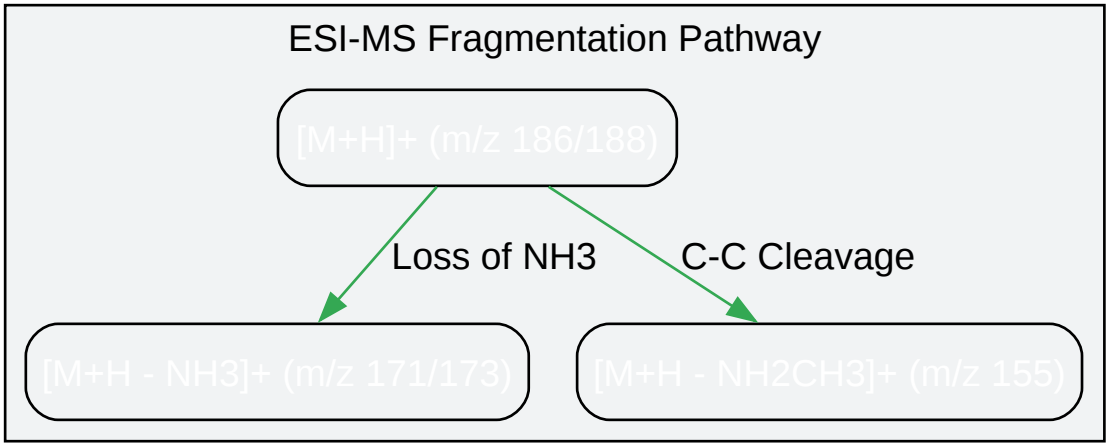
Experimental Protocol: Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol, acetonitrile).
- Instrument Setup:
  - Mass Spectrometer: An electrospray ionization mass spectrometer (ESI-MS).
  - Mode: Positive ion mode.
- Data Acquisition: Infuse the sample solution into the ESI source and acquire the mass spectrum over an appropriate m/z range.
- Data Analysis: Analyze the resulting spectrum to identify the molecular ion peak and major fragment ions.



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Caption: Predicted ESI-MS fragmentation of **1-(5-Chloro-2-methoxyphenyl)ethanamine**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Predicted Infrared (IR) Spectroscopy Data

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Wavenumber (cm-1)	Functional Group	Vibrational Mode
3400-3300	N-H	Stretching (amine)
3000-2850	C-H	Stretching (aliphatic)
1600-1450	C=C	Stretching (aromatic)
1250-1200	C-O	Stretching (aryl ether)
1100-1000	C-N	Stretching (amine)
800-600	C-Cl	Stretching

Experimental Protocol: Infrared (IR) Spectroscopy

- Sample Preparation: The sample can be analyzed as a thin film on a salt plate (e.g., NaCl, KBr) or as a KBr pellet.
- Instrument Setup:
  - Spectrometer: A Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition: Acquire the IR spectrum over the range of 4000-400 cm-1.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **1-(5-Chloro-2-methoxyphenyl)ethanamine**. The predicted 1H NMR, 13C NMR, Mass Spectrometry, and IR data, along with the detailed experimental protocols, will serve as a valuable resource for researchers and scientists involved in the synthesis, characterization, and application of this and related compounds. The provided information is based on established spectroscopic principles and data from structurally analogous molecules, ensuring a high degree of scientific integrity and practical utility.

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- To cite this document: BenchChem. [Spectroscopic Data of 1-(5-Chloro-2-methoxyphenyl)ethanamine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1307877/docs#spectroscopic-data-of-1-5-chloro-2-methoxyphenyl-ethanamine-a-technical-guide]

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